

bupirimate systemic and translaminar mobility in plants

Author: Smolecule Technical Support Team, Date: February 2026

Compound Focus: Bupirimate

CAS No.: 41483-43-6

Cat. No.: S522277

[Get Quote](#)

Fundamental Properties and Mechanisms

The table below summarizes the key mobility characteristics and mode of action of **bupirimate**.

Property	Description
Mobility Class	Systemic fungicide with translaminar action [1].
Systemic Translocation	Moves systemically within the xylem [1].
Translaminar Action	Able to penetrate and move from one side of a leaf to the other [1].
Primary Mode of Action	Inhibits fungal sporulation . It acts by inhibiting RNA polymerase III , which blocks nucleic acid biosynthesis [2].
Primary Target	Mainly used for controlling powdery mildew on various crops [1].

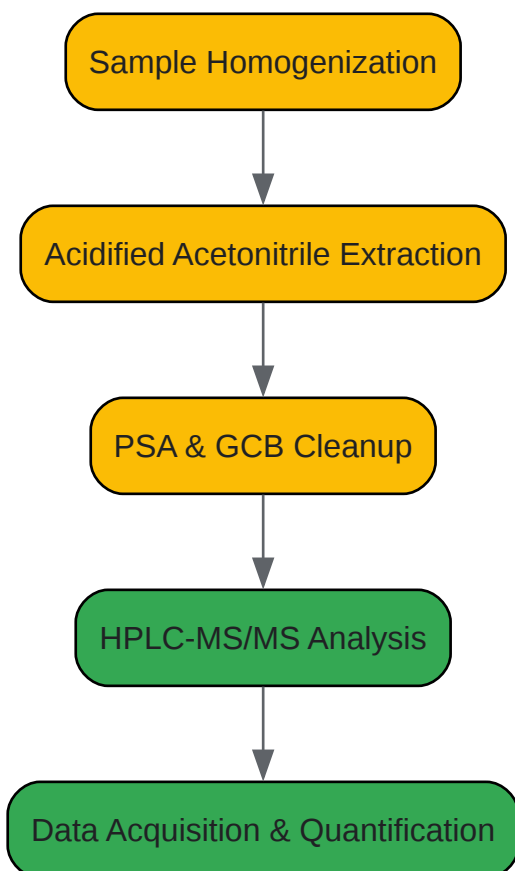
Experimental Data on Residues

A 2025 field study in China investigated the terminal residues of **bupirimate** and its metabolite, ethirimol, in cucumbers. The results are summarized below [2].

Compound	Terminal Residues (3 days after final application)
Bupirimate	Range: <0.01 to 0.076 mg/kg
Ethirimol (metabolite)	Range: <0.01 to 0.04 mg/kg

Standardized Protocol for Residue Analysis

For researchers needing to quantify **bupirimate** and its metabolites, the following detailed methodology, adapted from a study on cucumbers, can serve as a technical guide [2].



[Click to download full resolution via product page](#)

Experimental workflow for analyzing **bupirimate** and its metabolites.

- **Sample Preparation:** Fresh cucumber samples were chopped and homogenized. An aliquot (10 ± 0.02 g) was weighed for analysis [2].
- **Extraction:** The homogenized sample was extracted with **10 mL of acidified acetonitrile (2% acetic acid, v/v)** by vortexing for 1 minute. A salt mixture (MgSO₄, NaCl, trisodium citrate dihydrate, disodium hydrogen citrate sesquihydrate) was added, followed by another 2 minutes of vortexing and centrifugation to separate the phases [2].
- **Cleanup:** An aliquot of the supernatant (4.0 mL) underwent dispersive Solid-Phase Extraction (d-SPE) cleanup using **150 mg MgSO₄, 50 mg PSA, and 50 mg Graphitized Carbon Black (GCB)**. The mixture was vortexed and centrifuged. The final extract was filtered before analysis [2].
- **Instrumentation & Quantification:** Analysis was performed using **High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS)**. The method was validated with excellent recovery rates of **85–103%** and relative standard deviations (RSD) of $\leq 4.8\%$ [2].

Application and Regulatory Context

- **Use and Safety Profile:** **Bupirimate** is considered to be of **low mammalian toxicity** and is **non-toxic to bees**. Its fungicidal action is primarily through the inhibition of sporulation, making it effective against powdery mildew on apples, roses, cucurbits, and strawberries [1].
- **Metabolite Consideration:** In dietary risk assessment, regulatory frameworks require monitoring both the parent compound, **bupirimate**, and its primary metabolite, **ethirimol** [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. - Wikipedia Bupirimate [en.wikipedia.org]

2. Evaluation of Chronic Dietary Risk of Trifloxystrobin and ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [bupirimate systemic and translaminar mobility in plants].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b522277#bupirimate-systemic-and-translaminar-mobility-in-plants>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com